

Technical Guide: Research Frontiers of 2-Methoxyethyl 2-sulfanylacetate

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Compound of Interest

Compound Name: 2-Methoxyethyl 2-sulfanylacetate

CAS No.: 19788-48-8

Cat. No.: B017005

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Abstract

2-Methoxyethyl 2-sulfanylacetate (CAS: 19788-48-8), also known as 2-methoxyethyl thioglycolate, represents a unique class of functional thiols bridging the gap between hydrophobic alkyl mercaptans and hydrophilic polyethylene glycol (PEG) thiols. While historically utilized as a precursor for organotin PVC stabilizers, its amphiphilic structure—comprising a reactive thiol head, a hydrolyzable ester linker, and a short oligo-ethylene glycol (OEG) tail—positions it as a critical reagent in modern surface chemistry, controlled radical polymerization, and "click" bioconjugation. This guide details the physicochemical advantages of this molecule and provides validated protocols for its application in high-precision research.

Part 1: Chemical Profile & Mechanistic Advantages

Structural Logic

Unlike simple alkyl thiols (e.g., dodecanethiol) which form hydrophobic surfaces, or long-chain PEG-thiols which are polydisperse and difficult to synthesize, **2-Methoxyethyl 2-sulfanylacetate** offers a defined, low-molecular-weight "stealth" motif.

Feature	Chemical Moiety	Research Function
Reactive Head	Thiol ()	High-affinity binding to noble metals (Au, Ag); Chain Transfer Agent (CTA) in polymerization; Nucleophile for Michael addition.
Labile Linker	Ester ()	Allows for triggered cleavage (hydrolysis) under acidic/basic conditions, useful for drug release or surface patterning.
Functional Tail	Methoxyethyl ()	Mimics the "inertness" of PEG; resists non-specific protein adsorption (fouling) while maintaining solubility in polar organic solvents.

Physicochemical Properties

- Molecular Formula:
- Molecular Weight: 150.20 g/mol
- Boiling Point: ~95-100 °C (at reduced pressure, typically 10 mmHg)
- Solubility: Miscible with alcohols, ethers, and chlorinated solvents; limited water solubility compared to acid forms.

Part 2: Core Research Applications

Surface Engineering: The "Stealth" Self-Assembled Monolayer (SAM)

The primary research value of this molecule lies in its ability to form Self-Assembled Monolayers (SAMs) on gold that resist protein fouling. The methoxyethyl tail creates a hydration layer similar to PEG but with higher packing density due to the molecule's small size.

Mechanism:

- Chemisorption: The sulfur atom forms a thiolate bond with the Au(111) surface ().
- Organization: Van der Waals forces drive the alkyl chains to tilt, exposing the methoxyethyl ether groups to the interface.
- Passivation: The ether oxygen hydrogen-bonds with interfacial water, creating a barrier that prevents proteins from contacting the gold surface.

Controlled Radical Polymerization (Chain Transfer)

In free radical polymerization, this molecule acts as a highly efficient Chain Transfer Agent (CTA). The thiol hydrogen is easily abstracted by growing radical chains.

- Application: Synthesis of low-molecular-weight acrylics or styrenics with terminal ester/ether functionality.
- Advantage: Unlike odorous alkyl mercaptans, the methoxyethyl ester is less volatile and more compatible with polar monomer formulations.

Thiol-Ene "Click" Chemistry

The thiol group participates in radical-mediated or base-catalyzed addition to electron-rich or electron-poor alkenes (hydrothiolation). This is ideal for post-polymerization modification or crosslinking hydrogels without metal catalysts.

Part 3: Experimental Protocols

Protocol A: High-Purity Synthesis via Fisher Esterification

Context: Commercial samples often contain disulfide impurities (

). For SAM formation, fresh reduction or in-house synthesis is recommended.

Reagents: Thioglycolic acid (98%), 2-Methoxyethanol (anhydrous), p-Toluenesulfonic acid (pTSA) catalyst, Toluene.

- Setup: Equip a 250 mL round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Charge: Add Thioglycolic acid (0.1 mol), 2-Methoxyethanol (0.15 mol, excess), pTSA (1 mol%), and Toluene (100 mL).
- Reaction: Reflux at 115°C under a nitrogen atmosphere (critical to prevent oxidation of thiol). Monitor water collection in the Dean-Stark trap.
- Workup: Once water evolution ceases (~3-4 hours), cool to RT. Wash organic layer with 5% (remove unreacted acid) and brine.
- Purification: Dry over , filter, and perform vacuum distillation. Store under Argon at 4°C.

Protocol B: Formation of Antifouling SAMs on Gold Sensors

Context: Used for Surface Plasmon Resonance (SPR) or Electrochemical sensors.

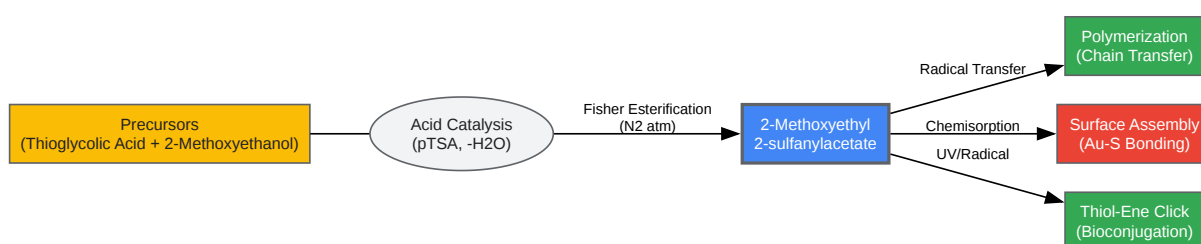
- Substrate Prep: Clean Au-coated glass slides using UV/Ozone (20 min) or Piranha solution () for 3 min. Caution: Piranha is explosive with organics.[1]
- Solution Prep: Dissolve **2-Methoxyethyl 2-sulfanylacetate** to a concentration of 1.0 mM in absolute ethanol.
 - Note: Degas ethanol with for 15 min prior to mixing to prevent disulfide formation.
- Incubation: Immerse the gold substrate in the thiol solution for 12–24 hours at room temperature in a sealed, dark container.
- Rinse: Remove substrate and rinse copiously with fresh ethanol, then water.

- Drying: Blow dry with a stream of filtered nitrogen gas. Use immediately.

Part 4: Visualizing the Chemistry

Diagram 1: Synthesis and Reactivity Pathways

This diagram illustrates the conversion of precursors into the target molecule and its subsequent divergence into Polymerization or Surface Chemistry workflows.

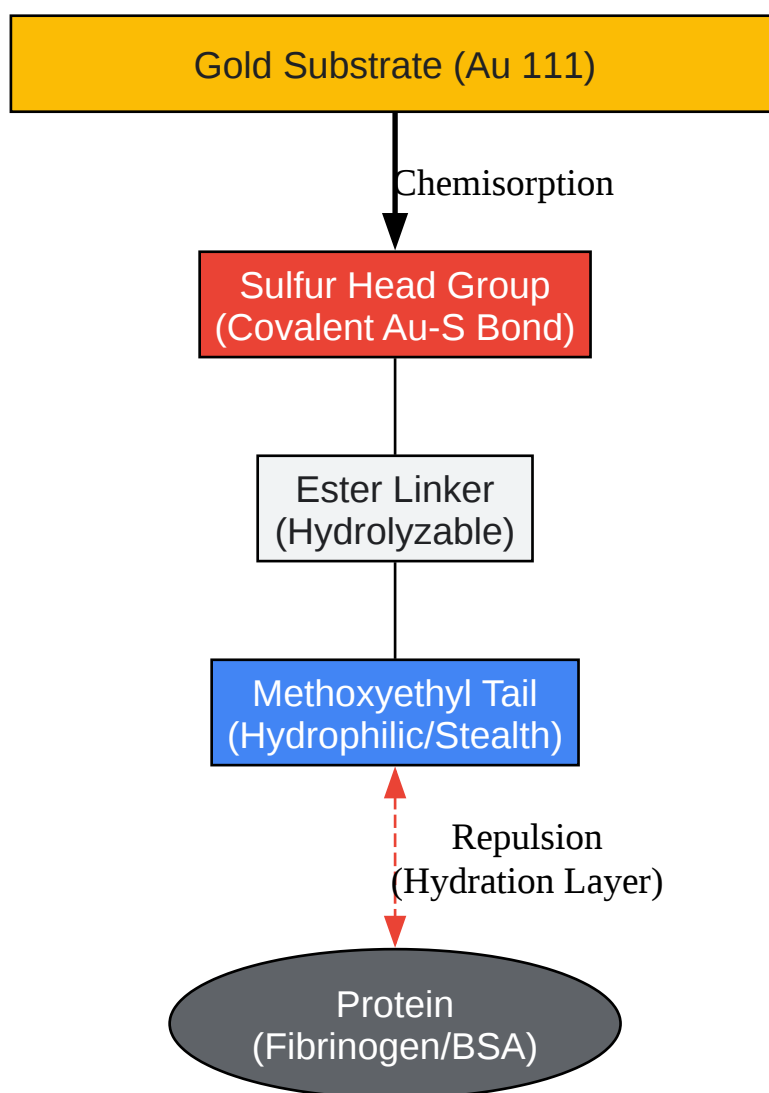


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Caption: Synthesis of **2-Methoxyethyl 2-sulfanylacetate** and its divergence into polymer science and surface engineering.

Diagram 2: Surface Assembly Mechanism (SAM)

This diagram details the orientation of the molecule on a gold surface, highlighting the "Stealth" ether tail.



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Caption: Structural orientation of the SAM. The methoxyethyl tail creates a hydration barrier, repelling proteins.

References

- PubChem. (n.d.). Methyl thioglycolate (Analogous Structure & Reactivity Data). National Library of Medicine. Retrieved from [[Link](#)]
- Love, J. C., Estroff, L. A., Kriebel, J. K., Nuzzo, R. G., & Whitesides, G. M. (2005). Self-Assembled Monolayers of Thiolates on Metals as a Form of Nanotechnology. *Chemical*

Reviews, 105(4), 1103–1170. (Foundational text on Thiol-Gold chemistry). Retrieved from [\[Link\]](#)

- Hoyle, C. E., & Bowman, C. N. (2010). Thiol-Ene Click Chemistry. *Angewandte Chemie International Edition*, 49(9), 1540–1573. Retrieved from [\[Link\]](#)
- Chiefari, J., et al. (1998). Living Free-Radical Polymerization by Reversible Addition–Fragmentation Chain Transfer: The RAFT Process. *Macromolecules*, 31(16), 5559–5562. (Context for Thiol CTAs). Retrieved from [\[Link\]](#)

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- 1. 溶液からの自己組織化に関する実験手順ガイド [\[sigmaaldrich.com\]](#)
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